

Technical Guide: Stability, Storage, and Handling of 2-Bromopentanoyl Chloride

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Compound of Interest

Compound Name: 2-bromopentanoyl Chloride

CAS No.: 42768-45-6

Cat. No.: B1625257

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Executive Summary

2-Bromopentanoyl chloride (CAS: 42768-45-6), also known as

-bromovaleric acid chloride, is a high-value bifunctional intermediate used primarily in the synthesis of peptidomimetics and pharmaceutical precursors.^[1] Its utility stems from its dual electrophilic sites: the acyl chloride moiety (highly reactive toward nucleophiles) and the -bromide (susceptible to nucleophilic substitution).

This dual reactivity renders the compound significantly less stable than simple alkyl acyl chlorides. Improper storage leads to rapid hydrolysis, releasing corrosive hydrogen chloride (HCl) gas and generating 2-bromopentanoic acid. Furthermore, the presence of the electron-withdrawing halogen at the

-position increases the acidity of the

-proton, making the compound susceptible to enolization and subsequent degradation pathways under improper pH or thermal conditions.

Chemical Profile & Physicochemical Properties[1][2] [3][4][5]

Property	Specification	Critical Note
IUPAC Name	2-Bromopentanoyl chloride	Distinct from 5-bromopentanoyl chloride.
CAS Number	42768-45-6	Verify CAS to ensure correct isomer usage.
Molecular Formula		MW: 199.47 g/mol
Appearance	Colorless to light yellow liquid	Darkening/Reddening indicates free or elimination products.
Density		Denser than water; sinks and reacts violently.
Boiling Point	(at 760 mmHg)	Do not distill at atm pressure (decomposition risk).
Flash Point		Combustible. Handle away from ignition sources.[2][3][4][5]

Stability & Degradation Mechanisms

Understanding the why behind storage protocols is essential for compliance. **2-Bromopentanoyl chloride** faces three primary degradation threats:

Hydrolysis (Moisture Sensitivity)

The carbonyl carbon is highly electrophilic due to the inductive effect of both the chlorine and the

-bromine. Upon contact with water (atmospheric moisture), nucleophilic attack occurs rapidly.

- Outcome: Formation of 2-bromopentanoic acid and HCl gas.

- Hazard: HCl buildup in sealed vessels can cause over-pressurization and explosion.

Thermal Dehydrohalogenation

At elevated temperatures, or in the presence of Lewis acids (often trace impurities from synthesis like

), the compound can undergo elimination.

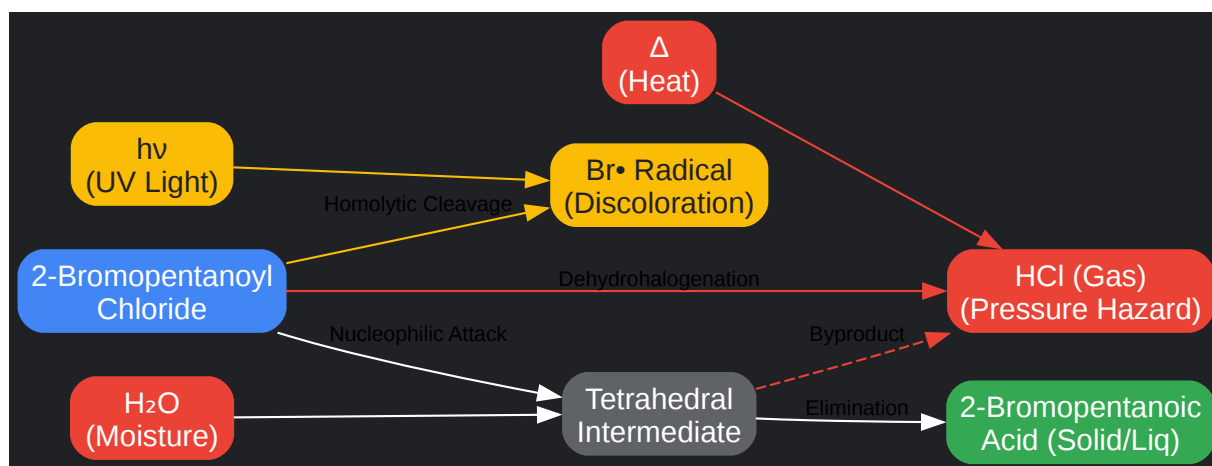
- Mechanism: Loss of HCl to form
-bromo-pentenoyl species or ketene intermediates (transient).
- Indicator: Yellow-to-orange discoloration.

Photolytic Cleavage

The C-Br bond is photosensitive. Prolonged exposure to UV or broad-spectrum light can generate radical species (

), leading to chain degradation.

Visualization: Degradation Pathways



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Caption: Primary degradation pathways including hydrolysis (moisture), photolysis (light), and thermal elimination.

Storage Protocol: The "Zero-Moisture" Standard

To maintain purity >98% over 6+ months, the following storage system is required. This is a self-validating system: if the secondary containment shows signs of corrosion or the desiccant changes color, the protocol has been breached.

Primary Containment

- Material: Borosilicate glass (Type I).
- Closure: Teflon (PTFE) lined screw cap. Never use rubber septa for long-term storage (HCl corrodes rubber and leaches plasticizers).
- Headspace: Backfill with Argon (Ar) or Nitrogen (). Argon is preferred as it is heavier than air and sits on the liquid surface.

Secondary Containment

- Vessel: Place the primary glass vial inside a larger jar containing a bed of indicating desiccant (e.g., Drierite or molecular sieves).
- Function: Acts as a physical barrier and a moisture trap.

Environmental Conditions

- Temperature: Refrigerate at 2°C to 8°C.
 - Note: Freezing (-20°C) is acceptable but can cause phase separation of stabilizers or condensation upon thawing. If frozen, allow to reach room temperature before opening to prevent condensation intake.
- Light: Store in amber glass or wrap the container in aluminum foil.

Handling & Safety Workflow

Hazard Class: Corrosive (Skin/Eye Damage), Lachrymator (Tear Gas effect).

Engineering Controls

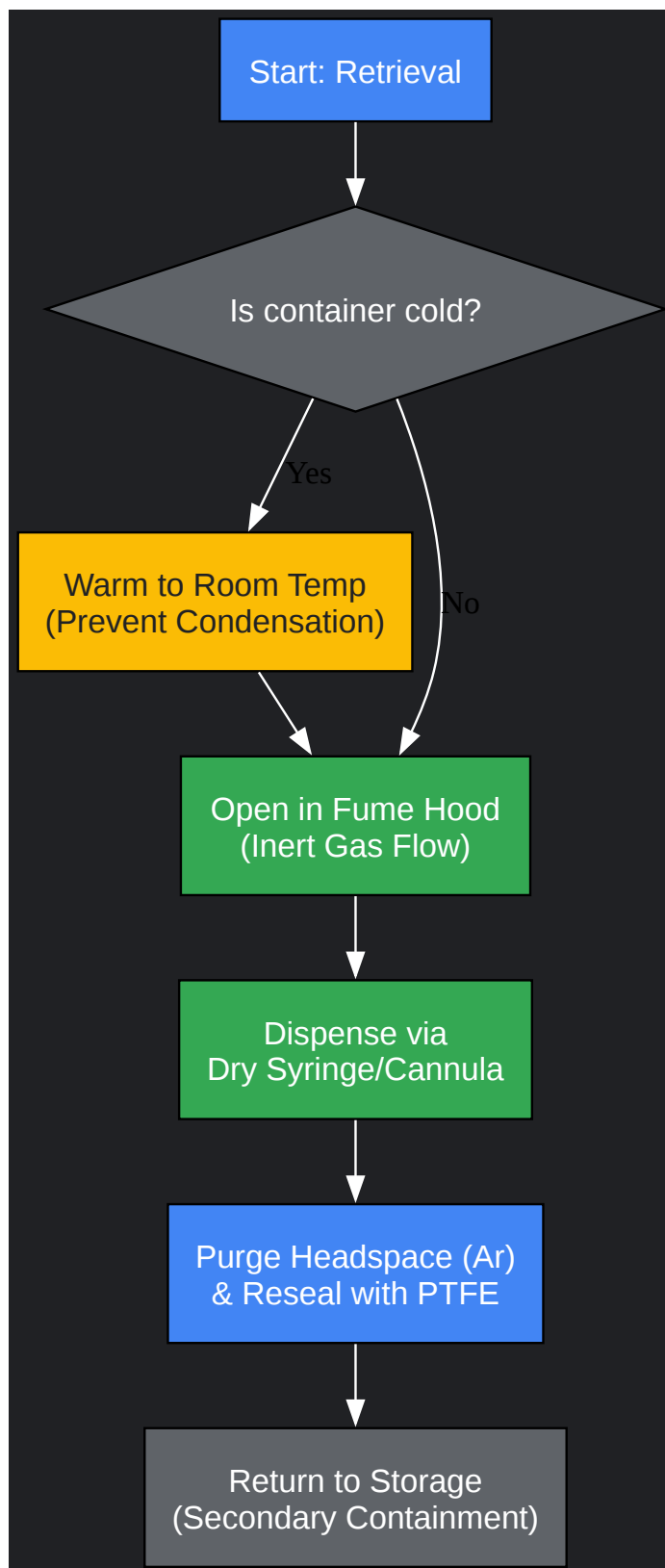
- Fume Hood: Mandatory. Velocity >100 fpm.
- Glove Selection: Laminate film (Silver Shield/4H) or heavy Nitrile (double gloved). Latex is permeable to acyl chlorides.

The "Dry Syringe" Technique

To dispense without introducing moisture:

- Flush the source bottle with inert gas (balloon or Schlenk line).
- Oven-dry the glass syringe and needle.
- Insert needle through a septum (only attach septum immediately prior to use).
- Draw liquid; invert to expel bubbles into the vial, not the air.
- Transfer immediately to the reaction vessel.

Visualization: Safe Handling Logic



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Caption: Operational workflow for dispensing moisture-sensitive acyl halides to minimize hydrolysis risk.

Quality Control & Self-Validation

Before using **2-bromopentanoyl chloride** in critical steps (e.g., expensive peptide coupling), validate its integrity. Direct NMR of the acyl chloride is difficult due to rapid hydrolysis in deuterated solvents.

The Derivatization Method (Gold Standard)

Convert the reactive acyl chloride into a stable methyl ester for analysis.

- Sampling: Take a 50 μ L aliquot of the acyl chloride.
- Quenching: Add to a vial containing 500 μ L anhydrous Methanol () and 50 μ L Triethylamine ().
 - Reaction:
.
- Analysis: Run GC-MS or -NMR on the resulting methyl ester.
 - Pass Criteria: Single peak corresponding to methyl 2-bromopentanoate.
 - Fail Criteria: Presence of broad acid peaks (indicating prior hydrolysis) or non-brominated esters.

The Silver Nitrate Test (Qualitative)

Rapid check for free halide ions (indicates decomposition).

- Dissolve 1 drop of compound in 1 mL dry acetone.

- Add 1 drop of 1% solution.
- Result:
 - Acyl Chlorides:[6][7][8][9] React slowly or require warming to precipitate AgCl.
 - Free HCl (Decomposed): Instant, heavy white precipitate.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 11183241, **2-Bromopentanoyl chloride**. Retrieved from [\[Link\]](#)
- Vogel, A. I. (1989). Vogel's Textbook of Practical Organic Chemistry (5th ed.). Longman Scientific & Technical. (Standard reference for acyl chloride handling and synthesis).

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